Sourcing and Validation of 4-Boronophenylthiocarboxamide: A Technical Guide

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Compound of Interest	
Compound Name:	*4-Boronophenylthiocarboxamide*
CAS No.:	*850589-35-4*
Cat. No.:	*B1447625*

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Executive Summary

4-Boronophenylthiocarboxamide (also known as 4-(dihydroxyboryl)thiobenzamide or 4-carbamothioylphenylboronic acid) is a specialized organoboron compound primarily utilized in the synthesis of Boron Neutron Capture Therapy (BNCT) agents and as a fragment for protease inhibitors.[1][2]

Unlike commodity reagents (e.g., 4-boronophenylalanine, BPA), this compound is rarely available as a stock catalog item. Its commercial availability is classified as Tier 3 (Make-to-Order/Custom Synthesis) due to the inherent instability of the boronic acid moiety combined with the reactive thioamide group.

This guide provides a technical roadmap for researchers to source, validate, and handle this compound, ensuring scientific integrity in drug development pipelines.

Chemical Profile & Technical Context

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To successfully source this material, one must understand the chemical constraints that limit its shelf stability and availability.

Property	Data / Description
IUPAC Name	(4-Carbamothioylphenyl)boronic acid
Common Aliases	4-Boronothiobenzamide; 4-(Dihydroxyboryl)thiobenzamide
Chemical Formula	$C_7H_8BNO_2S$
Molecular Weight	~180.03 g/mol
Key Moiety 1	Boronic Acid (-$B(OH)_2$): Prone to dehydration (boroxine formation) and oxidation.
Key Moiety 2	Thioamide (-$CSNH_2$): Susceptible to hydrolysis and S-alkylation.
Solubility	Soluble in DMSO, MeOH; sparingly soluble in non-polar solvents.
Primary Application	Precursor for boron-containing heterocycles; BNCT targeting vectors (albumin binding).

The "Boroxine Cycle" Challenge

A primary reason for supply chain friction is the equilibrium between the free boronic acid and its cyclic anhydride (boroxine). Commercial samples often arrive as a mixture of the acid and the trimeric boroxine, altering the effective stoichiometry of the reagent.

Mechanism:

Commercial Availability & Sourcing Strategy

Status:Low Availability / Custom Synthesis Required You will likely not find this in a standard Sigma-Aldrich or Fisher catalog with 24-hour delivery.

Sourcing Tiers

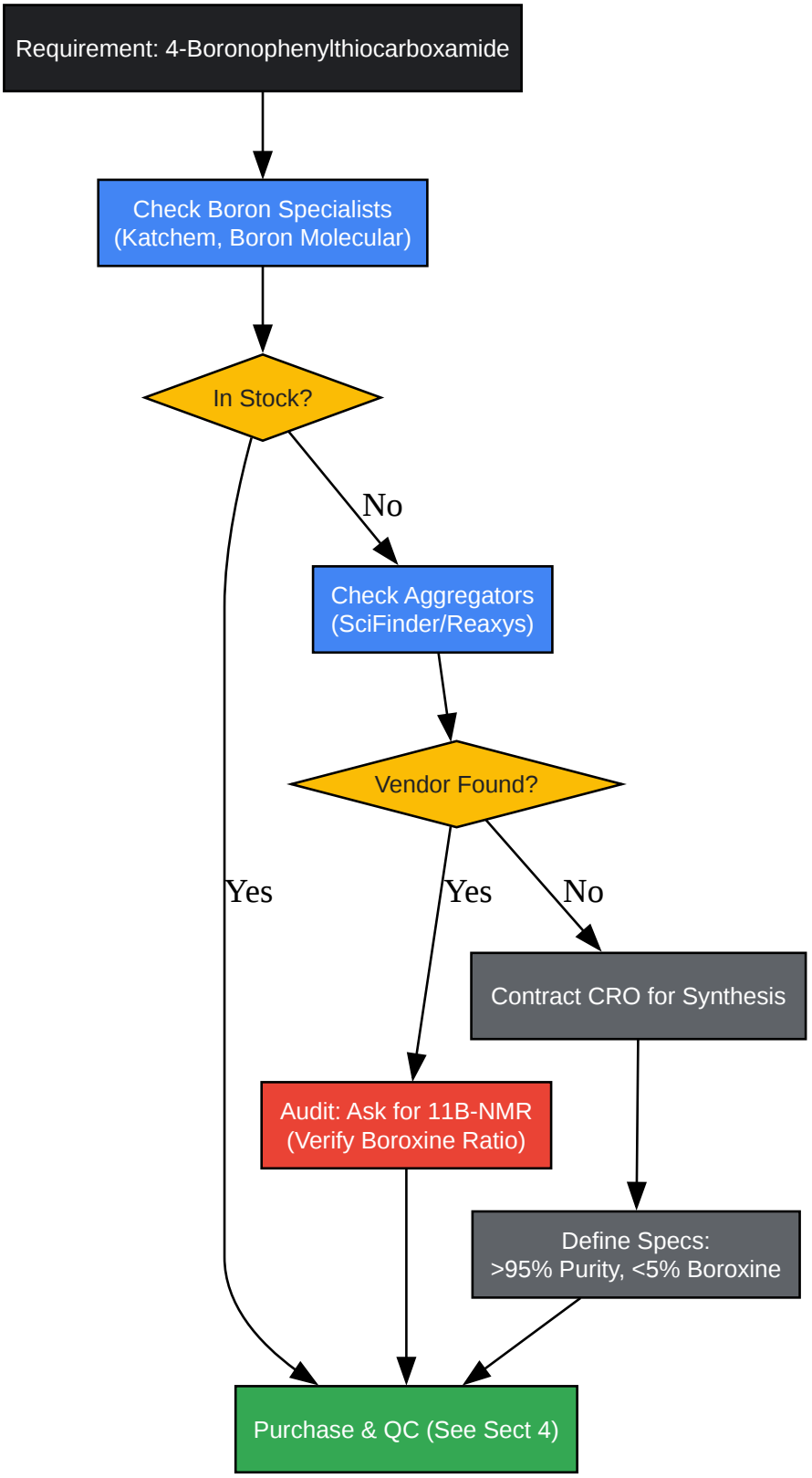
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- Tier 1 (Catalog Stock):Unlikely. Occasionally listed by boutique boron specialists (e.g., Boron Molecular, Katchem) but rarely in stock.
- Tier 2 (Building Block Suppliers):Possible. Suppliers like Combi-Blocks, Enamine, or Chem-Impex may have milligram quantities from overstock of previous custom campaigns.
- Tier 3 (Custom Synthesis - CRO):Primary Route. You must contract a CRO. The synthesis is straightforward (thionation of 4-carbamoylphenylboronic acid using Lawesson’s reagent), but purification is difficult due to polarity.

Strategic Sourcing Workflow

Use the following logic to determine your procurement path.

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Figure 1: Decision logic for sourcing rare organoboron reagents. Prioritize specialist suppliers over general aggregators to minimize batch variability.

Quality Control & Validation Protocol

Trustworthiness Directive: Do not trust the label on the vial. Boronic acids degrade.[1] The following protocol is a self-validating system to determine the effective purity of your material.

Critical Equipment

- NMR Spectrometer: Tunable to ^{11}B (Boron-11) and ^{1}H.
- HPLC: Reverse-phase (C18), Acidic mobile phase.

Step-by-Step Validation Workflow

Step 1: Visual Inspection & Solubility[2]

- Observation: Pure compound should be an off-white to yellow solid. Dark orange/brown indicates thioamide oxidation.
- Action: Dissolve 5 mg in

  -DMSO. If turbidity persists, significant boroxine anhydride formation or inorganic boron contamination is present.

Step 2: ^{11}B-NMR (The Gold Standard)

Standard ^{1}H-NMR is insufficient because it cannot easily distinguish between the boronic acid and the boroxine or boric acid impurities.

- Protocol:
  - Prepare sample in

    -DMSO (prevents exchange seen in

).
  - Acquire ^{11}B-NMR (typically ~128 MHz).

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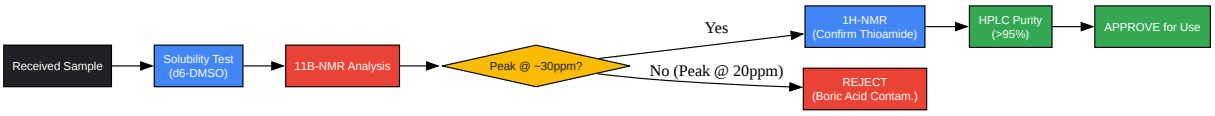
- Reference:

  (0 ppm).

- Interpretation:
  - ~28-30 ppm: Monomeric Boronic Acid (Target).
  - ~19-22 ppm: Boric Acid (Hydrolysis impurity - REJECT if >5%).
  - Broadening: Excessive broadening indicates boroxine oligomerization.

Step 3: Purity Calculation (HPLC)

- Column: C18 (e.g., Agilent Zorbax).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile. Note: Do not use basic buffers; they promote boronate formation.
- Detection: UV at 254 nm (aromatic) and ~280-300 nm (thioamide absorption).



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Figure 2: Validation workflow. ^{11}B-NMR is the critical gatekeeper step to detect inorganic boron contamination.

Handling & Storage (Scientific Integrity)

To maintain the integrity of **4-Boronophenylthiocarboxamide**:

- Moisture Control: Store under Argon at -20°C. Moisture catalyzes the hydrolysis of the thioamide and the scrambling of the boronic acid.

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- Re-Constitution: If the material has dehydrated to the boroxine (insoluble), it can often be "re-activated" by stirring in aqueous THF or Methanol/Water mixtures, though this risks hydrolyzing the thioamide.
- Usage: Always calculate stoichiometry based on the active boron content determined by the ^{11}B-NMR integration, not the gravimetric weight.

References

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